

# Safe Handling of 3-Chloropropanoyl Chloride: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N*-(4-acetylphenyl)-3-chloropropanamide

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This document provides detailed application notes and protocols for the safe handling and use of 3-chloropropanoyl chloride in a laboratory setting. Adherence to these guidelines is critical to minimize risks and ensure a safe working environment. 3-Chloropropanoyl chloride is a corrosive, toxic, and flammable liquid that requires stringent safety measures.

## Hazard Identification and Summary

3-Chloropropanoyl chloride is a hazardous chemical with multiple risk factors. It is fatal if inhaled, harmful if swallowed, and causes severe skin burns and eye damage.[1][2][3][4] The vapor is corrosive to the respiratory tract and the substance is a lachrymator, meaning it can cause tearing.[5] It is also a combustible liquid and may be corrosive to metals.[5][6] A key hazard is its violent reaction with water, which can produce toxic gases.[3][6][7]

Hazard Statements:

- Fatal if inhaled (H330)[2][3]
- Harmful if swallowed (H302)[1][2][3]
- Causes severe skin burns and eye damage (H314)[1][2][3]
- Flammable liquid and vapor (H226)[1][2]

- May be corrosive to metals (H290)[6]
- Reacts violently with water (EUH014)[3]

## Quantitative Data Summary

A summary of the key physical and toxicological properties of 3-chloropropanoyl chloride is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O	[1][5]
Molecular Weight	126.97 g/mol	[2][3]
Appearance	Colorless to yellow or brown liquid	[1][2][5]
Odor	Acrid, stench	[5]
Boiling Point	144 °C (lit.)	[1]
Melting Point	-32 °C	[1]
Flash Point	63 °C (145.4 °F) - closed cup	[3]
Density	1.33 g/cm <sup>3</sup> at 25 °C	[3]
Vapor Pressure	7.5 mmHg at 20 °C	[3]
Toxicity (Oral, Rat)	LD50: 1200 mg/kg	[3]
Toxicity (Inhalation, Rat)	LC50: 1 mg/L for 1 hour	[3]

## Experimental Protocols

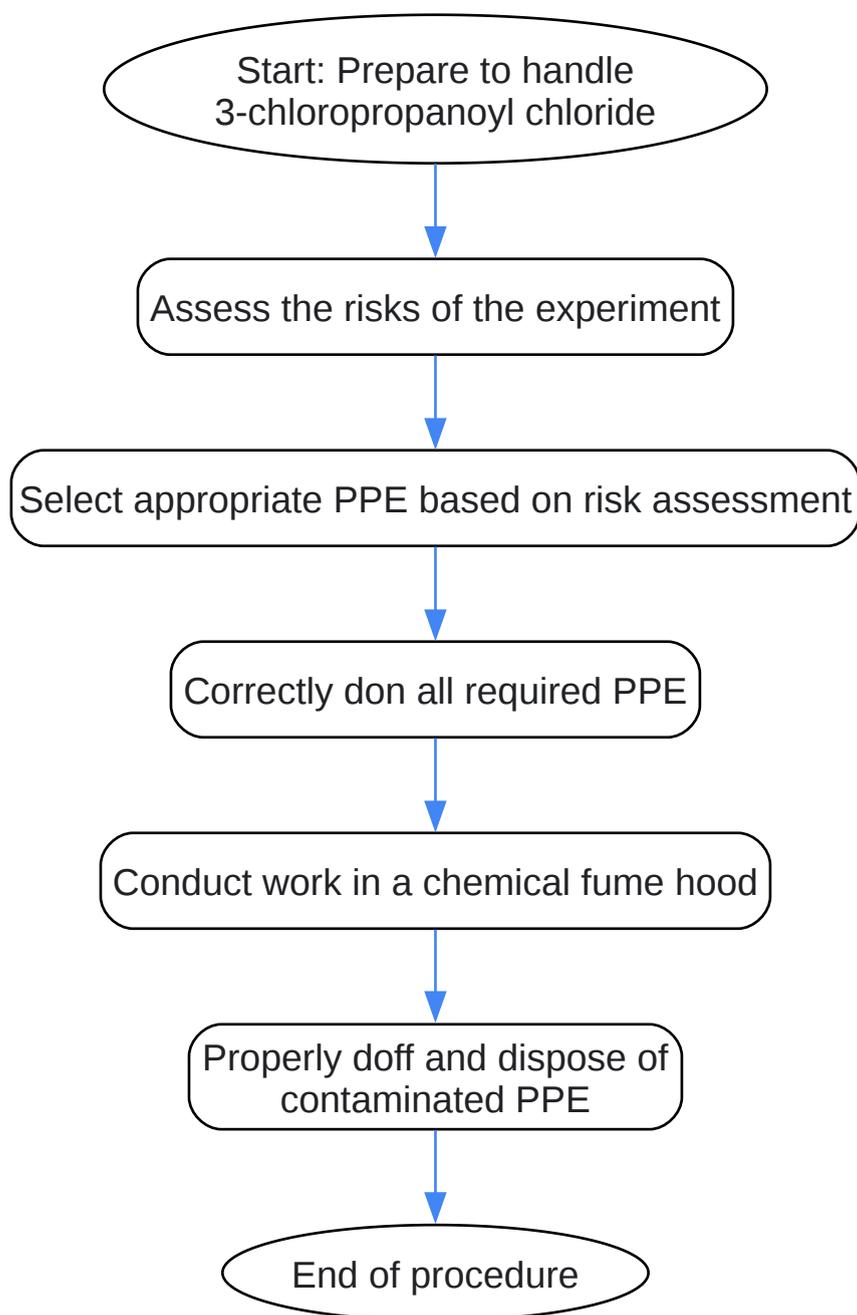
### Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling 3-chloropropanoyl chloride. The following must be worn at all times:

- Hand Protection: Chemical-resistant gloves (e.g., butyl rubber or Viton™). Gloves must be inspected before use and disposed of properly after handling.[1][3]

- Eye Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch).[3]
- Skin and Body Protection: A chemical-resistant laboratory coat, apron, and closed-toe shoes are required. For tasks with a higher risk of splashing, fire/flame resistant and impervious clothing should be worn.[1]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood.[8] If there is a risk of exposure above the occupational exposure limit, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors must be used.[1][2][3]

A workflow for ensuring proper PPE usage is outlined below.



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*Personal Protective Equipment (PPE) Workflow.*

## Safe Handling and Storage Protocol

Handling:

- Always work in a well-ventilated area, specifically within a certified chemical fume hood.[1][8]

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Use spark-proof tools and take measures to prevent the buildup of electrostatic charge.[1][3]
- Keep away from sources of ignition such as heat, sparks, and open flames.[2][3]
- Do not eat, drink, or smoke in the laboratory.[2]
- Wash hands thoroughly after handling.[4]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1][3]
- Store away from incompatible materials, including water, strong bases, alcohols, and oxidizing agents.[3]
- Store in a corrosion-resistant container with a resistant inner liner.[1] Do not use metal containers.[6]
- The storage area should be locked and accessible only to authorized personnel.[6]

## Spill and Emergency Procedures

#### Spill Cleanup:

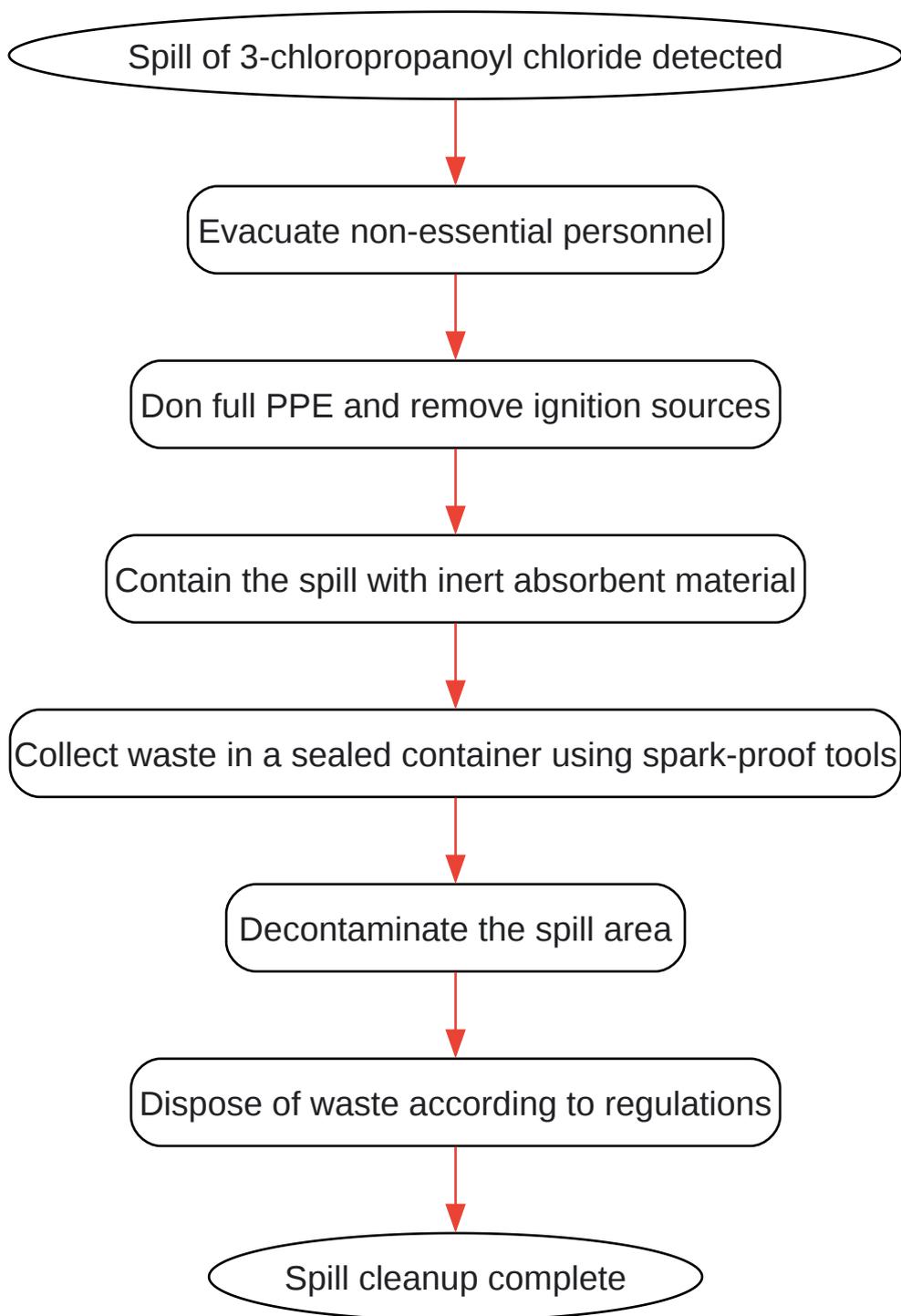
- Evacuate all non-essential personnel from the spill area.[1]
- Remove all sources of ignition.[1][5]
- Ensure adequate ventilation.[1]
- Wearing full PPE, absorb the spill with an inert, dry material such as sand or earth. Do not use combustible materials like sawdust.[7][8]

- Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[1][2]
- Do not allow the spilled chemical to enter drains.[1]

#### Firefighting:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish the fire.[1] Do NOT use a direct stream of water as the substance reacts violently with it.[7][8]
- Firefighters must wear self-contained breathing apparatus and full protective gear.[1]

A logical diagram for handling spills is presented below.



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*Spill Response Workflow.*

## First Aid Measures

Immediate medical attention is required for any exposure.[4]

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation. Seek immediate emergency medical help.[1][2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][2]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[1][2]

## Waste Disposal

Waste from 3-chloropropanoyl chloride is classified as hazardous.[5] All waste materials must be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not empty into drains or the environment.[1][9] Contaminated containers should be treated as hazardous waste.[5]

## Incompatible Materials

3-Chloropropanoyl chloride is incompatible with the following and should not be stored or mixed with them:

- Water[3][7]
- Strong bases[3]
- Alcohols[3][9]
- Strong oxidizing agents[3][9]
- Metals[4][9]

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